

Application Note: High-Sensitivity Analysis of Endothion Residues by HPLC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Endothion

Cat. No.: B1671283

[Get Quote](#)

Abstract

This application note presents a detailed protocol for the quantitative analysis of **Endothion** residues in complex matrices, such as fruits and vegetables, using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS). **Endothion** is an organophosphate insecticide and acaricide, and monitoring its residue levels is crucial for food safety and environmental protection. The described method utilizes a QuEChERS-based sample preparation procedure for efficient extraction and cleanup, followed by a sensitive and selective HPLC-MS/MS analysis in Multiple Reaction Monitoring (MRM) mode. This protocol is intended for researchers, scientists, and professionals in the fields of analytical chemistry, food safety, and drug development, providing a robust framework for the detection and quantification of **Endothion**.

Introduction

Endothion is an organophosphorus pesticide used to control a variety of insects and mites on crops.^[1] Due to its potential toxicity, regulatory bodies worldwide have established Maximum Residue Limits (MRLs) for **Endothion** in food products. Therefore, sensitive and reliable analytical methods are required for the routine monitoring of **Endothion** residues. HPLC-MS/MS has become the technique of choice for pesticide residue analysis due to its high selectivity, sensitivity, and ability to handle complex matrices.^{[2][3][4]} This application note provides a comprehensive protocol for the analysis of **Endothion**, from sample preparation to data acquisition and analysis.

Experimental Protocol

Sample Preparation (QuEChERS Method)

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is a widely adopted sample preparation technique for pesticide residue analysis in food matrices.^[5]

Materials:

- Homogenized sample (e.g., fruit or vegetable)
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Disodium citrate sesquihydrate
- Trisodium citrate dihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) - use with caution as it may remove planar pesticides
- 50 mL and 15 mL centrifuge tubes

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the appropriate QuEChERS extraction salt packet (containing MgSO_4 , NaCl , disodium citrate sesquihydrate, and trisodium citrate dihydrate).
- Cap the tube and shake vigorously for 1 minute.

- Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Transfer the upper acetonitrile layer to a 15 mL centrifuge tube containing the dSPE cleanup sorbent (e.g., a mixture of MgSO_4 , PSA, and C18). The choice of sorbent may need to be optimized depending on the matrix.
- Shake for 1 minute and centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Take an aliquot of the cleaned extract, filter through a $0.22 \mu\text{m}$ syringe filter, and transfer to an autosampler vial for HPLC-MS/MS analysis.

HPLC-MS/MS Analysis

Instrumentation:

- HPLC system capable of binary gradient elution
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

2.1. Liquid Chromatography (LC) Conditions

Parameter	Value
Column	C18 reversed-phase column (e.g., 100 mm x 2.1 mm, $1.8 \mu\text{m}$)
Mobile Phase A	Water with 0.1% formic acid and 5 mM ammonium formate
Mobile Phase B	Methanol with 0.1% formic acid and 5 mM ammonium formate
Flow Rate	0.3 mL/min
Injection Volume	5 μL
Column Temperature	40 °C
Gradient Program	5% B to 95% B over 8 minutes, hold for 2 minutes, return to initial conditions and equilibrate for 3 minutes.

2.2. Mass Spectrometry (MS) Conditions

The MS parameters should be optimized by infusing a standard solution of **Endothion** into the mass spectrometer.

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	500 °C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	600 L/hr
Collision Gas	Argon

2.3. **Endothion** MRM Parameters

The precursor ion for **Endothion** (Molecular Formula: $C_9H_{13}O_6PS$, Molecular Weight: 280.25) in positive ESI mode is the protonated molecule $[M+H]^+$ at m/z 281.3. The product ions and optimal collision energies need to be determined experimentally by performing a product ion scan of the precursor ion. Two or three of the most intense and specific product ions should be selected for the MRM transitions (one for quantification and the others for confirmation).

Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
281.3	To be determined	100	To be determined
281.3	To be determined	100	To be determined

Data Presentation

The quantitative data for the analysis of **Endothion** should be summarized in the following tables.

Table 1: Method Performance Parameters

Parameter	Result
Linearity (R^2)	> 0.99
Limit of Detection (LOD)	To be determined
Limit of Quantification (LOQ)	To be determined

Table 2: Recovery and Precision Data

Spiking Level (ng/g)	Recovery (%)	RSD (%) (n=6)
Low	To be determined	To be determined
Medium	To be determined	To be determined
High	To be determined	To be determined

Visualization

The following diagram illustrates the general workflow for the HPLC-MS/MS analysis of **Endothion** residues.



[Click to download full resolution via product page](#)

Figure 1. Workflow for **Endothion** residue analysis.

Conclusion

This application note provides a detailed and robust protocol for the analysis of **Endothion** residues in complex food matrices using HPLC-MS/MS. The QuEChERS sample preparation method offers efficient extraction and cleanup, while the HPLC-MS/MS method provides high sensitivity and selectivity for accurate quantification. The provided framework can be adapted and validated by analytical laboratories for the routine monitoring of **Endothion**, ensuring compliance with food safety regulations. Further work is required to determine the specific MRM transitions and optimal collision energies for **Endothion** to complete the method validation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Endothion - Wikipedia [en.wikipedia.org]
- 2. mdpi.com [mdpi.com]
- 3. sciex.com [sciex.com]
- 4. pure.johnshopkins.edu [pure.johnshopkins.edu]
- 5. documents.thermofisher.com [documents.thermofisher.com]
- To cite this document: BenchChem. [Application Note: High-Sensitivity Analysis of Endothion Residues by HPLC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671283#hplc-ms-ms-protocol-for-endothion-residue-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com